

Benzylammonium iodide molecular weight and formula

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Compound of Interest

Compound Name: *Benzylammonium iodide*

Cat. No.: *B8034516*

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An In-depth Technical Guide to **Benzylammonium Iodide**

This guide provides a comprehensive overview of the core physicochemical properties, synthesis, and applications of **benzylammonium iodide**, tailored for researchers, scientists, and professionals in drug development.

Core Properties and Data

Benzylammonium iodide is an organic salt that is utilized in various scientific applications, notably as a precursor in the fabrication of perovskite-based devices such as solar cells and light-emitting diodes (LEDs).^{[1][2]} Its properties make it a valuable component for tuning the structural and electronic characteristics of these materials.

Quantitative Data Summary

The fundamental properties of **benzylammonium iodide** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀ IN	[3][4]
Molecular Weight	235.07 g/mol	[2][3][4]
Appearance	White to light yellow powder/crystals	[2][5]
Melting Point	176.0 to 180.0 °C	[5]
Purity	>98.0%	[5]
CAS Number	45579-91-7	[4][5]

Synthesis of Benzylammonium Iodide

The synthesis of **benzylammonium iodide** is typically achieved through the acid-base reaction of benzylamine with hydroiodic acid. The lone pair of electrons on the nitrogen atom of the amine group in benzylamine accepts a proton (H⁺) from hydroiodic acid, forming the benzylammonium cation and the iodide anion.

Experimental Protocol: Synthesis via Acid-Base Neutralization

This protocol outlines a general procedure for the synthesis of **benzylammonium iodide** from benzylamine and hydroiodic acid.

Materials:

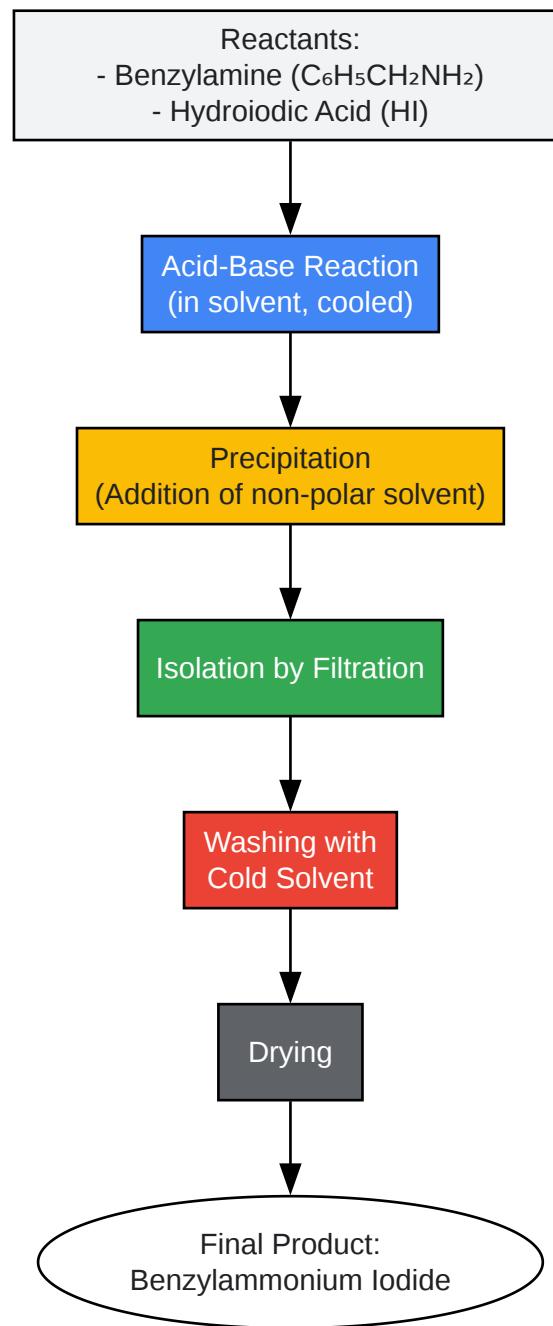
- Benzylamine (C₆H₅CH₂NH₂)
- Hydroiodic Acid (HI)
- Anhydrous diethyl ether (or another suitable non-polar solvent for precipitation)
- Reaction flask (e.g., round-bottom flask)
- Stirring apparatus (e.g., magnetic stirrer and stir bar)

- Dropping funnel
- Ice bath
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven or desiccator

Procedure:

- **Dissolution:** Dissolve a known molar amount of benzylamine in a suitable solvent within the reaction flask. The flask should be placed in an ice bath to manage the exothermic nature of the reaction.
- **Acid Addition:** Slowly add a stoichiometric equivalent of hydroiodic acid to the stirred benzylamine solution using a dropping funnel. The slow addition is crucial to control the temperature of the reaction mixture.
- **Reaction:** Continue stirring the mixture in the ice bath for a designated period (e.g., 1-2 hours) to ensure the reaction goes to completion.
- **Precipitation:** The resulting **benzylammonium iodide** salt may precipitate out of the solution. If not, precipitation can be induced by the addition of a non-polar solvent like anhydrous diethyl ether.
- **Isolation:** Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected solid with a small amount of cold diethyl ether to remove any unreacted starting materials or impurities.
- **Drying:** Dry the purified **benzylammonium iodide** product in a vacuum oven or desiccator to remove any residual solvent.

Logical Workflow for Benzylamine Iodide Synthesis

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Caption: A flowchart illustrating the key stages in the synthesis of **benzylammonium iodide**.

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